

Essential Safety and Logistics for Handling Citranaxanthin

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Compound of Interest

Compound Name: Citranaxanthin

Cat. No.: B162415

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential guidance for the safe handling, storage, and disposal of **Citranaxanthin**, along with emergency procedures. While **Citranaxanthin** is not classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), adhering to standard laboratory safety protocols is crucial.^[1]

Physical and Chemical Properties

Understanding the fundamental properties of **Citranaxanthin** is the first step toward safe handling.

Property	Value
Appearance	Deep violet crystals
Molecular Formula	C ₃₃ H ₄₄ O
Molecular Weight	456.7 g/mol
Solubility	Insoluble in water
Very slightly soluble in ethanol	
Slightly soluble in vegetable oils	
Soluble in chloroform	
Stability	Sensitive to oxygen, light, and heat. [2]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn to minimize exposure and ensure safety when handling **Citranaxanthin**.

Equipment Type	Specification
Eye Protection	Safety glasses with side shields or chemical safety goggles.
Hand Protection	Nitrile rubber gloves.
Body Protection	A standard laboratory coat should be worn. For larger quantities or where splashing is possible, a chemical-resistant apron is recommended.
Respiratory	Not generally required under normal use with adequate ventilation. If creating dust or aerosols, a NIOSH-approved respirator may be necessary.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for maintaining a safe laboratory environment.

Handling Procedures:

- **Ventilation:** Always handle **Citranaxanthin** in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or aerosols.
- **Avoid Contact:** Prevent direct contact with skin and eyes by wearing the appropriate PPE.
- **Minimize Dust:** Handle the crystalline substance carefully to avoid generating dust.
- **Storage:** Store **Citranaxanthin** in a tightly sealed, light-resistant container under an inert gas (like nitrogen or argon) and at a low temperature (0°C is recommended).[2] Keep away from heat and direct sunlight.[2]

Disposal Plan:

- **Waste Collection:** Collect waste **Citranaxanthin** and any contaminated materials (e.g., gloves, wipes) in a designated, labeled, and sealed container.
- **Disposal Route:** Dispose of the chemical waste in accordance with all local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal. Do not dispose of it down the drain.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

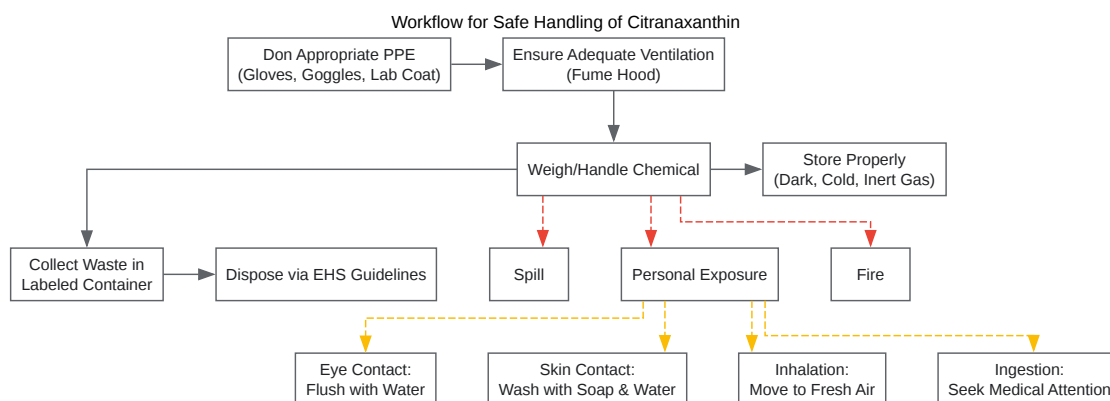
First Aid Measures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek medical attention if irritation persists.
- **Skin Contact:** Remove contaminated clothing and wash the affected skin area thoroughly with soap and water.[4] If irritation develops, seek medical attention.

- Inhalation: Move the individual to fresh air.[4] If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. [5] Seek immediate medical attention and provide the safety data sheet or product label if possible.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam.[6]
- Unsuitable Extinguishing Media: A direct water jet may scatter the material.
- Specific Hazards: As with many organic compounds, combustion may produce toxic fumes, including carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[6]



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Caption: Workflow for the safe handling of **Citranaxanthin**.

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